

Methyl 1,2-benzoxazole-5-carboxylate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Methyl 1,2-benzoxazole-5-carboxylate*

Cat. No.: *B7963506*

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Executive Summary & Pharmacological Significance

As the landscape of targeted therapeutics evolves, bicyclic heteroaromatic scaffolds have become foundational to rational drug design. **Methyl 1,2-benzoxazole-5-carboxylate** (also known as methyl benzo[d]isoxazole-5-carboxylate) is a highly privileged, electron-deficient building block [1]. Its rigid, planar geometry and unique hydrogen-bonding profile make it an ideal bioisostere for indoles and benzofurans.

In recent oncology research, this scaffold has emerged as a critical intermediate in the synthesis of epigenetic modulators, specifically Lysine Acetyl Transferase (KAT) inhibitors targeting the MYST family (e.g., MOZ, TIP60) [2]. This whitepaper provides a rigorous technical breakdown of its physicochemical properties, synthetic methodologies, and downstream applications in drug development.

Physicochemical Profiling

Understanding the baseline physicochemical properties of **Methyl 1,2-benzoxazole-5-carboxylate** is crucial for predicting its solubility, reactivity, and pharmacokinetic trajectory when incorporated into larger Active Pharmaceutical Ingredients (APIs).

Table 1: Quantitative Physicochemical Data

Parameter	Specification
IUPAC Name	Methyl 1,2-benzoxazole-5-carboxylate
CAS Registry Number	1779941-38-6
Molecular Formula	C9H7NO3
Molecular Weight	177.16 g/mol
SMILES	<chem>COC(=O)c1ccc2oncc2c1</chem>
Topological Polar Surface Area (TPSA)	52.3 Å²
Hydrogen Bond Donors	0
Hydrogen Bond Acceptors	4
Ring System	Fused bicyclic (Benzene + Isoxazole)

De Novo Synthesis & Methodological Causality

The 1,2-benzoxazole ring is notoriously sensitive to strong reducing agents and harsh basic conditions, which can trigger a base-catalyzed Kemp elimination (ring-opening into a 2-cyanophenol derivative). As a Senior Application Scientist, I recommend an intramolecular Nucleophilic Aromatic Substitution (S_NAr) approach starting from a fluorinated precursor to ensure high fidelity and yield.

Experimental Protocol: Two-Step S_NAr Cyclization

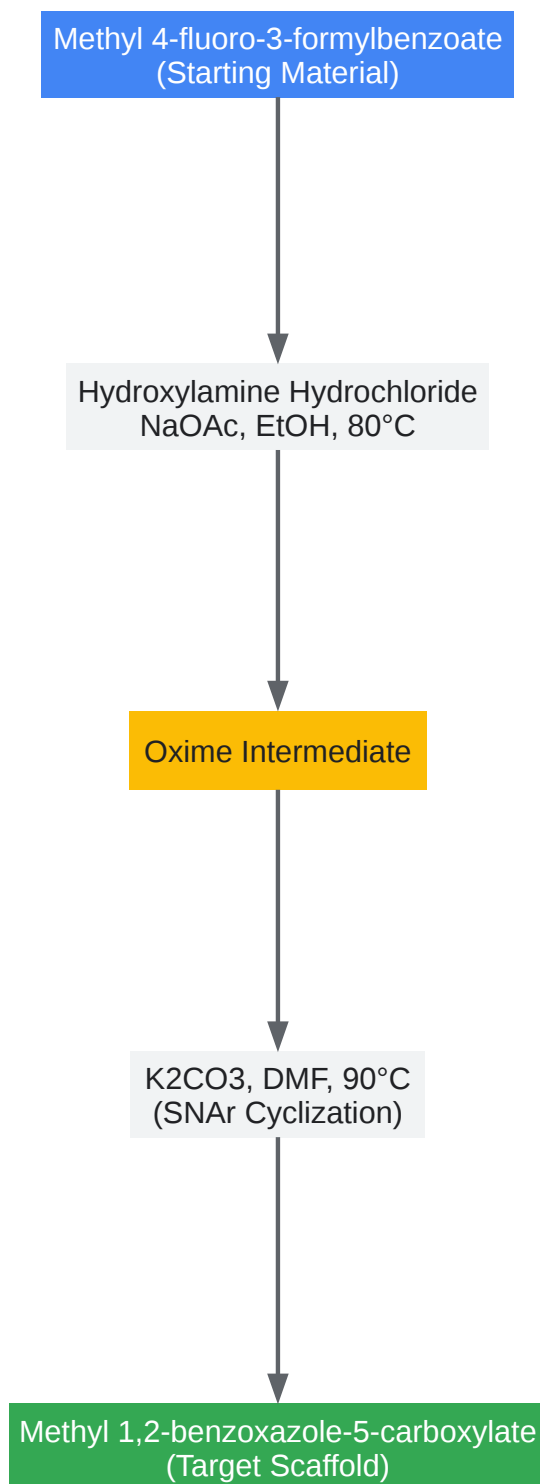
Step 1: Oxime Condensation

- Preparation: Dissolve Methyl 4-fluoro-3-formylbenzoate (1.0 eq) in absolute ethanol to create a 0.2 M solution.
- Addition: Add Hydroxylamine hydrochloride (NH₂OH·HCl, 1.2 eq) and Sodium Acetate (NaOAc, 1.2 eq).

- Causality Insight: NaOAc is deliberately chosen over stronger bases (like NaOH) to liberate the free hydroxylamine from its hydrochloride salt. A stronger base would risk premature hydrolysis of the methyl ester at the C5 position.
- Reaction: Reflux the mixture at 80°C for 2 hours.
- Validation: Monitor via TLC (Hexanes/EtOAc 3:1). The disappearance of the aldehyde proton ($\delta \sim 10.0$ ppm) in a quick crude ^1H -NMR acts as a self-validating checkpoint for complete oxime conversion.
- Workup: Concentrate under reduced pressure, extract with EtOAc/H₂O, dry the organic layer over Na₂SO₄, and concentrate to yield the oxime intermediate.

Step 2: Base-Mediated Intramolecular Cyclization

- Preparation: Dissolve the crude oxime in anhydrous N,N-Dimethylformamide (DMF) to a 0.1 M concentration.
 - Causality Insight: DMF is selected because its high dielectric constant stabilizes the polar transition state of the S_NAr reaction, significantly accelerating cyclization.
- Addition: Add anhydrous Potassium Carbonate (K₂CO₃, 1.5 eq).
 - Causality Insight: K₂CO₃ provides the exact pK_a required to deprotonate the oxime hydroxyl group without being strong enough to induce the unwanted Kemp elimination of the newly formed isoxazole ring.
- Reaction: Heat to 90°C for 4–6 hours under an inert N₂ atmosphere.
- Workup: Quench the reaction by pouring it into ice-cold water to precipitate the product. Filter, wash with cold water, and recrystallize from ethanol to afford pure **Methyl 1,2-benzoxazole-5-carboxylate**.



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Fig 1. Synthetic workflow for **Methyl 1,2-benzoxazole-5-carboxylate** via SNAr cyclization.

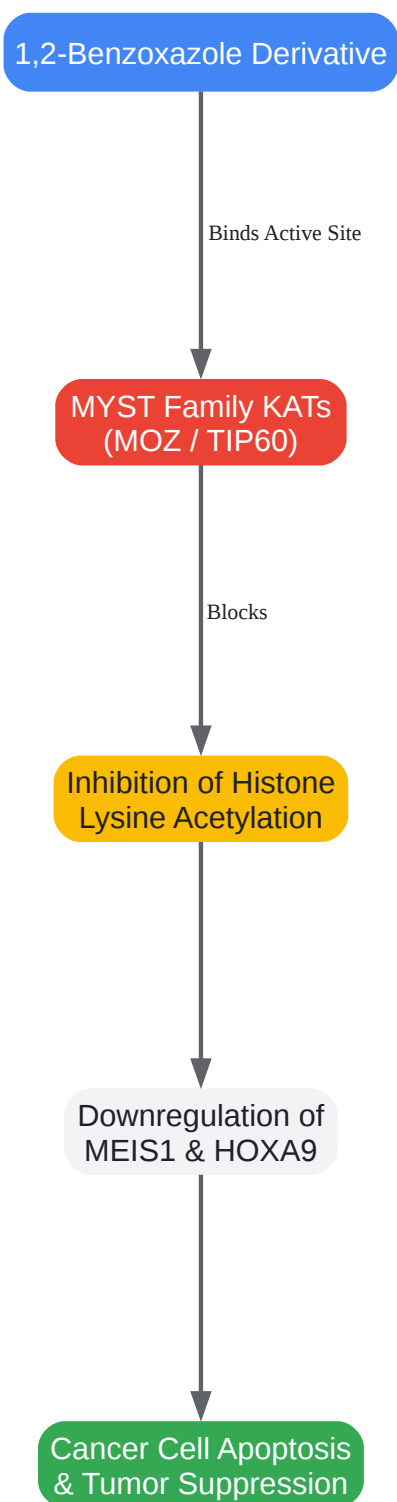
Epigenetic Applications: MYST Family KAT Inhibition

Methyl 1,2-benzoxazole-5-carboxylate is not just a structural curiosity; it is heavily utilized in the synthesis of targeted epigenetic therapies. Specifically, derivatives of this compound have shown profound efficacy as Lysine Acetyl Transferase (KAT) inhibitors [2].

Mechanistic Rationale in Oncology

The MYST family of proteins (including MOZ, TIP60, and HBO1) regulates gene transcription via histone acetylation. In acute myeloid leukemia (AML) and various solid tumors, the overexpression of MOZ drives the aberrant transcription of oncogenes like MEIS1 and HOXA9.

By hydrolyzing the methyl ester of our target compound and coupling it with complex sulfonamides, researchers generate potent MYST inhibitors. The planar, electron-deficient 1,2-benzoxazole core effectively mimics the acetyl group of acetyl-CoA. It slots directly into the narrow hydrophobic binding pocket of MYST proteins, competitively blocking histone acetylation. This targeted blockade silences the MEIS1/HOXA9 pathway, ultimately triggering apoptosis in cancer stem-like cells [2].



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Fig 2. Pharmacological pathway of benzisoxazole-derived MYST KAT inhibitors in oncology.

Analytical Characterization Protocols

To ensure the integrity of the synthesized scaffold before downstream API coupling, rigorous analytical validation is required.

- ¹H-NMR (400 MHz, CDCl₃) Validation: The most critical diagnostic peak is the isoxazole C3 proton. Due to the strong electron-withdrawing effects of the adjacent oxygen and nitrogen atoms, this proton resonates far downfield as a sharp singlet at δ ~8.6–8.8 ppm. The ester methyl group will appear as a distinct singlet at δ ~3.9 ppm.
- LC-MS (ESI+) Considerations: When performing mass spectrometry, anticipate a characteristic fragmentation pattern. The benzisoxazole ring is prone to a neutral loss of CO (28 Da) or N-O bond cleavage under positive electrospray ionization. The parent ion [M+H]⁺ will appear at m/z 178.1.

References

- Guidechem. "**Methyl 1,2-benzoxazole-5-carboxylate** (CAS 1779941-38-6) Properties and Suppliers." Guidechem Chemical Database.
- European Patent Office. "EP3810602A1 - Compounds (Inhibitors of post-translational lysine acetylation mediated by KATs of the MYST family)." Google Patents.
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